

6-Iodobenzo[d]thiazol-2-amine safety and handling

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Compound of Interest

Compound Name: **6-Iodobenzo[d]thiazol-2-amine**

Cat. No.: **B096846**

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An In-depth Technical Guide on the Safety and Handling of **6-Iodobenzo[d]thiazol-2-amine**

Disclaimer: Specific safety and toxicological data for **6-Iodobenzo[d]thiazol-2-amine** is not readily available. The following guide is based on data from structurally similar compounds, including other halogenated and substituted aminobenzothiazoles. This information should be used as a precautionary guide, and a comprehensive risk assessment should be conducted before handling this chemical.

Introduction

6-Iodobenzo[d]thiazol-2-amine is a halogenated derivative of the benzothiazole scaffold, a common motif in medicinal chemistry and drug discovery.^[1] As with any novel or sparsely studied chemical, a thorough understanding of its potential hazards and proper handling procedures is crucial for the safety of researchers and scientists. This guide provides a comprehensive overview of the available safety and handling information for **6-Iodobenzo[d]thiazol-2-amine**, drawing upon data from closely related analogues.

Hazard Identification and Classification

While a specific GHS classification for **6-Iodobenzo[d]thiazol-2-amine** is not available, data from related compounds suggest it should be handled as a hazardous substance. The primary hazards associated with similar aminobenzothiazoles include acute toxicity if swallowed or in contact with skin, serious eye irritation, and skin irritation.^{[2][3]}

GHS Classification (Predicted)

The following table summarizes the likely GHS classification for **6-Iodobenzo[d]thiazol-2-amine** based on data for analogous compounds.

Hazard Class	Hazard Category	Hazard Statement	Source Analogue(s)
Acute Toxicity, Oral	Category 3 / Category 4	H301: Toxic if swallowed / H302: Harmful if swallowed	[2][4][5]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2][5][6][7]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	[2][4][5][6][7]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation	[6][7][8]
Hazardous to the aquatic environment, acute hazard	Category 3	H402: Harmful to aquatic life	

Signal Word: Danger[2] or Warning[4][5][6][7][8]

Hazard Pictograms:

-  alt text
-  alt text
-  alt text

Physical and Chemical Properties

Limited data is available for the physical and chemical properties of **6-Iodobenzo[d]thiazol-2-amine**. The table below includes data for the target compound where available, supplemented with data from closely related compounds for context.

Property	Value	Source Compound
Molecular Formula	C ₇ H ₅ IN ₂ S	6-Iodobenzo[d]thiazol-2-amine
Molecular Weight	276.09 g/mol	6-Iodobenzo[d]thiazol-2-amine
Appearance	Solid	2-Aminobenzothiazole[9]
Melting Point	80-81 °C	6-Iodobenzo[d]thiazole[10]
Boiling Point	316.8 ± 15.0 °C at 760 mmHg	6-Iodobenzo[d]thiazole[10]
Solubility	No data available	
log Pow	2.01 (calculated)	2-Aminobenzothiazole

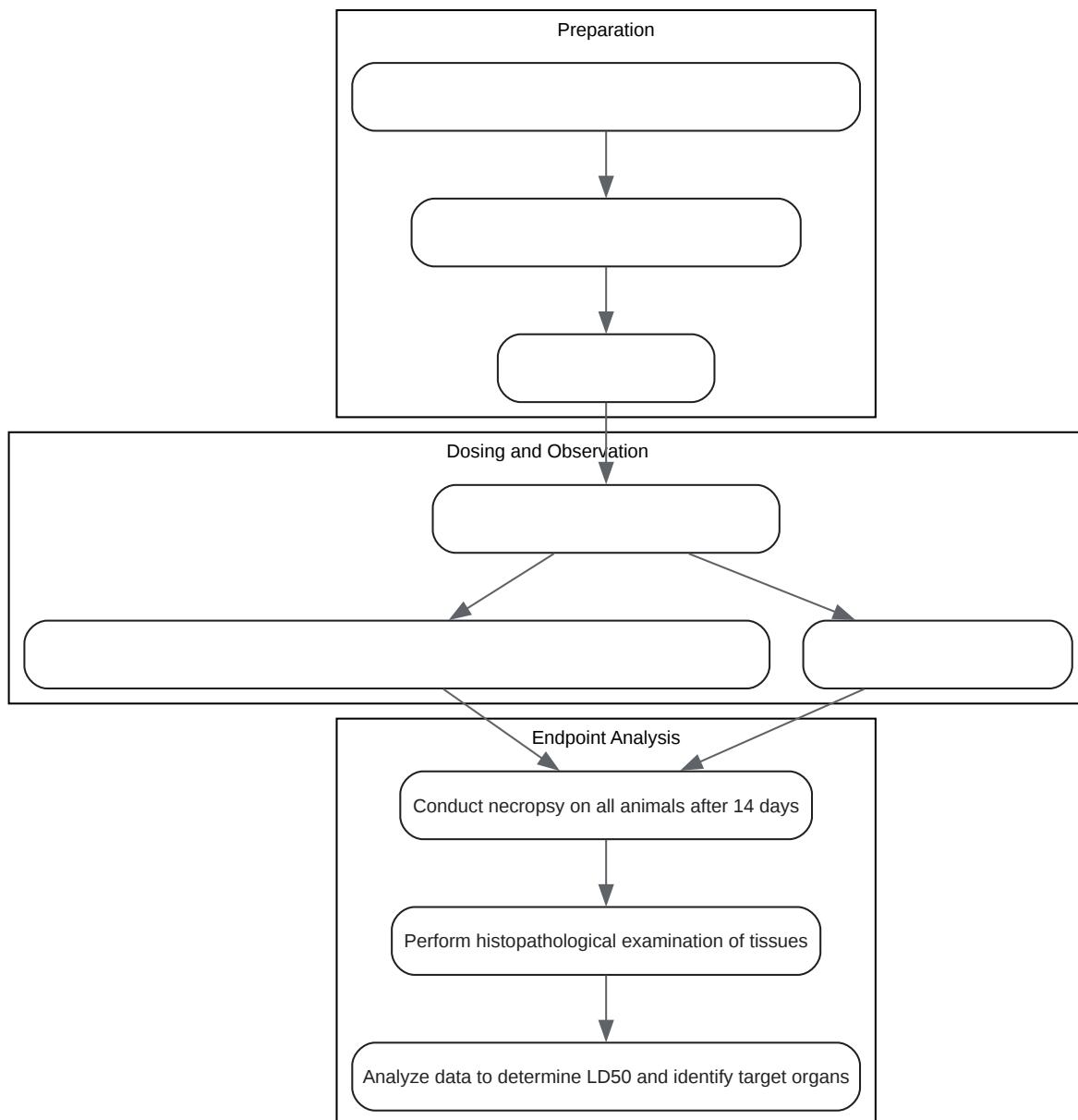
Toxicological Information

No specific toxicological studies (e.g., LD₅₀, LC₅₀) for **6-Iodobenzo[d]thiazol-2-amine** were found. The primary toxicological concerns, based on related compounds, are acute toxicity upon ingestion or skin contact, and irritation to the skin, eyes, and respiratory system.[2][3][6][8] When heated to decomposition, it may emit highly toxic fumes.[11]

Experimental Protocols

As no specific safety studies for **6-Iodobenzo[d]thiazol-2-amine** are published, a generalized workflow for assessing acute oral toxicity is provided below. This is based on standard OECD guidelines.

Generalized Workflow for Acute Oral Toxicity Study (Solid)

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Caption: Generalized workflow for an acute oral toxicity study.

Safe Handling and Storage

Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[[2](#)]
- Avoid contact with skin, eyes, and clothing.[[12](#)]
- Avoid breathing dust, fumes, or vapors.[[2](#)][[8](#)]
- Wash hands thoroughly after handling.[[2](#)][[4](#)][[8](#)]
- Do not eat, drink, or smoke when using this product.[[2](#)][[4](#)]

Storage

- Store in a tightly closed container.[[2](#)][[12](#)]
- Keep in a cool, dry, and well-ventilated place.[[2](#)][[12](#)]
- Store locked up or in an area accessible only to qualified or authorized personnel.[[2](#)]
- Keep away from incompatible materials such as strong oxidizing agents.[[9](#)]

Personal Protective Equipment (PPE)

Appropriate PPE should be worn at all times when handling this compound.

Protection Type	Recommendation	Source(s)
Eye/Face Protection	Wear chemical safety goggles or a face shield. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).	[2][9]
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.	[2]
Respiratory Protection	If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate filter.	[11]

First Aid Measures

In case of exposure, follow these first aid procedures and seek immediate medical attention.

Exposure Route	First Aid Measures	Source(s)
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.	[12][13]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.	[12][13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.	[12][13]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.	[12]

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment. Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid breathing dust.[2]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains, waterways, or soil.[2][12]
- Methods for Cleaning Up: Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[2][12]

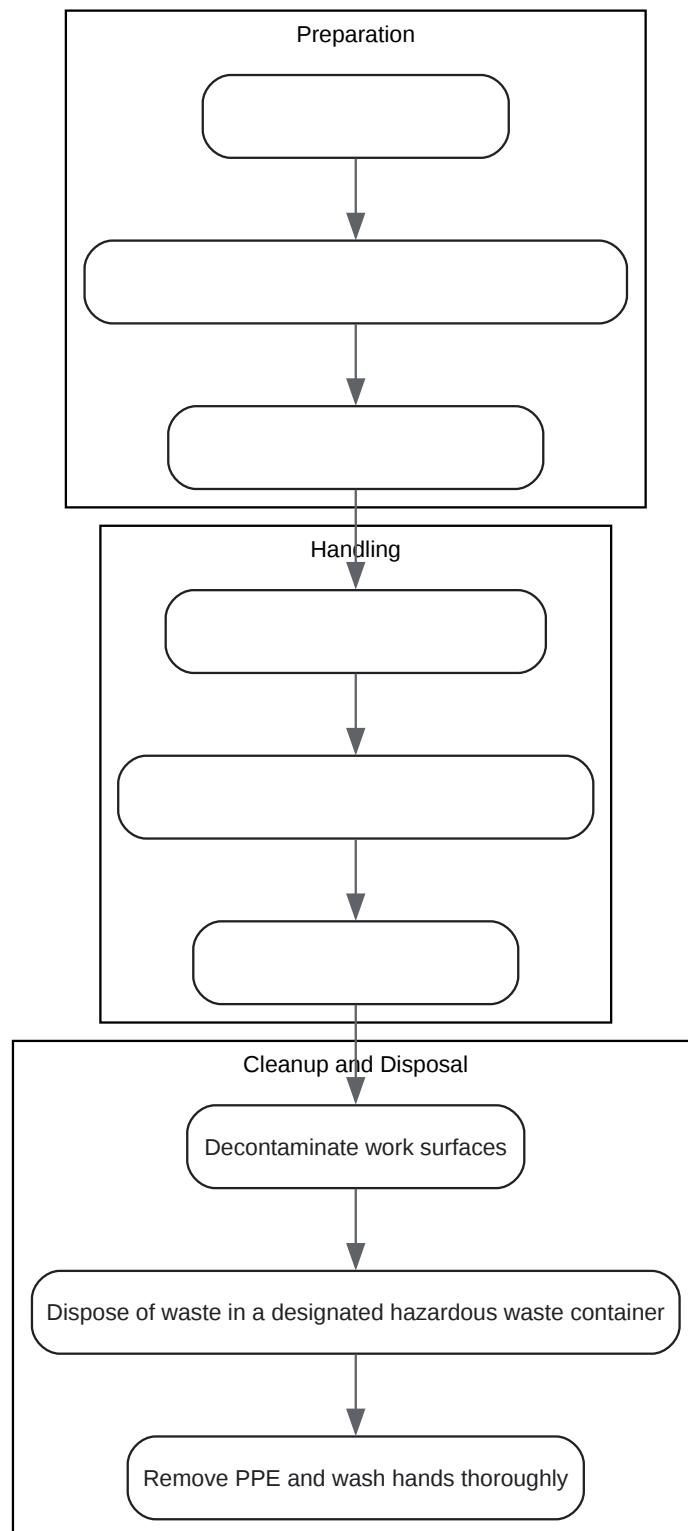
Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][9]

- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including carbon oxides, nitrogen oxides, and sulfur oxides.[2]
[9][12]
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.[2]
[9]

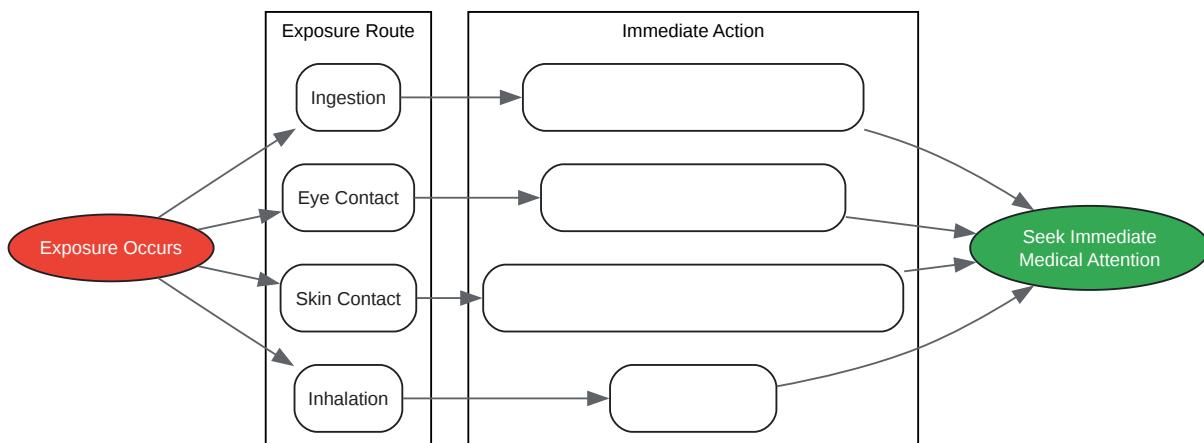
Visual Guides

Safe Handling Workflow for a Chemical Powder

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Caption: Standard workflow for safely handling a chemical powder.

First Aid Decision Pathway for Chemical Exposure

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